

Safe handling and storage procedures for 2-Bromo-1-methylcyclohexanol

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Compound of Interest

Compound Name: 2-Bromo-1-methylcyclohexanol

Cat. No.: B13882013

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Application Notes and Protocols for 2-Bromo-1-methylcyclohexanol

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **2-Bromo-1-methylcyclohexanol** is not readily available. The following information is compiled from data on analogous compounds, including 1-Methylcyclohexanol and trans-2-Bromocyclohexanol, as well as general safety guidelines for brominated organic compounds and flammable liquids.

Researchers, scientists, and drug development professionals must exercise extreme caution and perform a thorough risk assessment before handling this compound. The information provided here should be used as a guide and not as a substitute for a substance-specific SDS.

Quantitative Data Summary

The following table summarizes the available physical and chemical data for **2-Bromo-1-methylcyclohexanol** and its analogs. Data not specific to **2-Bromo-1-methylcyclohexanol** is clearly marked.

Property	Value	Source (Analog Compound)
Molecular Formula	C ₇ H ₁₃ BrO	-
Molecular Weight	193.08 g/mol	-
Appearance	Colorless clear liquid (presumed)	(1-Methylcyclohexanol)[1]
Melting Point/Range	26 °C / 78.8 °F	(1-Methylcyclohexanol)[2]
Boiling Point/Range	168 °C / 334.4 °F @ 752 mmHg	(1-Methylcyclohexanol)[2]
Flash Point	67 °C / 152.6 °F	(1-Methylcyclohexanol)[2]
Density	0.919 g/cm ³ at 25 °C	(1-Methylcyclohexanol)[3]
Solubility	No data available	-
Hazard Statements (Presumed based on analogs)	H228: Flammable solid H302: Harmful if swallowed H312: Harmful in contact with skin H315: Causes skin irritation H319: Causes serious eye irritation H332: Harmful if inhaled H335: May cause respiratory irritation	(1-Methylcyclohexanol)[3][4]

Experimental Protocols

Risk Assessment and Hazard Control

Due to the limited specific safety data for **2-Bromo-1-methylcyclohexanol**, a thorough risk assessment is mandatory before any handling.

Methodology:

- Hazard Identification: Assume the compound is flammable, harmful if swallowed, inhaled, or in contact with skin, and causes skin, eye, and respiratory irritation based on data from

analogous compounds.[3][4] Recognize the lack of specific toxicity and reactivity data as a significant hazard.

- **Exposure Assessment:** Evaluate all potential routes of exposure (inhalation, dermal, ingestion, ocular) for the planned experimental procedures.
- **Control Measures:** Implement a combination of engineering controls, administrative controls, and personal protective equipment (PPE) to minimize exposure.
- **Emergency Planning:** Establish clear procedures for spills, fires, and personnel exposure.
- **Review and Documentation:** Document the risk assessment and review it before any significant change in the experimental protocol.

Personal Protective Equipment (PPE)

A high level of PPE is required when handling **2-Bromo-1-methylcyclohexanol**.

Protocol:

- **Hand Protection:** Wear chemical-resistant gloves (e.g., nitrile) and inspect them before each use. Change gloves frequently and immediately if contaminated.[5]
- **Eye and Face Protection:** Use chemical safety goggles and a face shield.[5]
- **Skin and Body Protection:** Wear a flame-retardant lab coat, long pants, and closed-toe shoes. For larger quantities, consider chemical-resistant aprons and sleeves.
- **Respiratory Protection:** All handling of **2-Bromo-1-methylcyclohexanol** that may generate vapors or aerosols must be conducted in a certified chemical fume hood.[5] If engineering controls are insufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[5]

Safe Handling Procedures

Adherence to strict handling protocols is crucial to prevent exposure and accidents.

Protocol:

- **Work Area Preparation:** Ensure the work area, preferably within a chemical fume hood, is clean and free of incompatible materials such as strong oxidizing agents, acid anhydrides, and acid chlorides.[2][6]
- **Weighing and Transferring:** Conduct all weighing and transferring of the compound within a chemical fume hood to minimize inhalation exposure. Use non-sparking tools.[7]
- **Heating:** If heating is required, use a controlled heating source like a heating mantle or oil bath. Avoid open flames.[7]
- **Static Electricity:** When transferring from larger containers, ensure proper grounding and bonding to prevent static discharge, which can be an ignition source.[8]
- **Hygiene:** Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.[5]

Storage Procedures

Proper storage is essential to maintain the stability of the compound and prevent hazardous situations.

Protocol:

- **Container:** Store **2-Bromo-1-methylcyclohexanol** in a tightly sealed, properly labeled, and chemically resistant container.[6]
- **Location:** Store in a cool, dry, and well-ventilated area away from direct sunlight and heat sources. If the compound is determined to be flammable, store it in a designated flammable liquids cabinet.
- **Segregation:** Store separately from incompatible materials, including oxidizing agents, reducing agents, alkalis, and combustible materials.[6]
- **Inventory Management:** Maintain an accurate inventory of the compound and ensure that older stock is used first.

Emergency Procedures

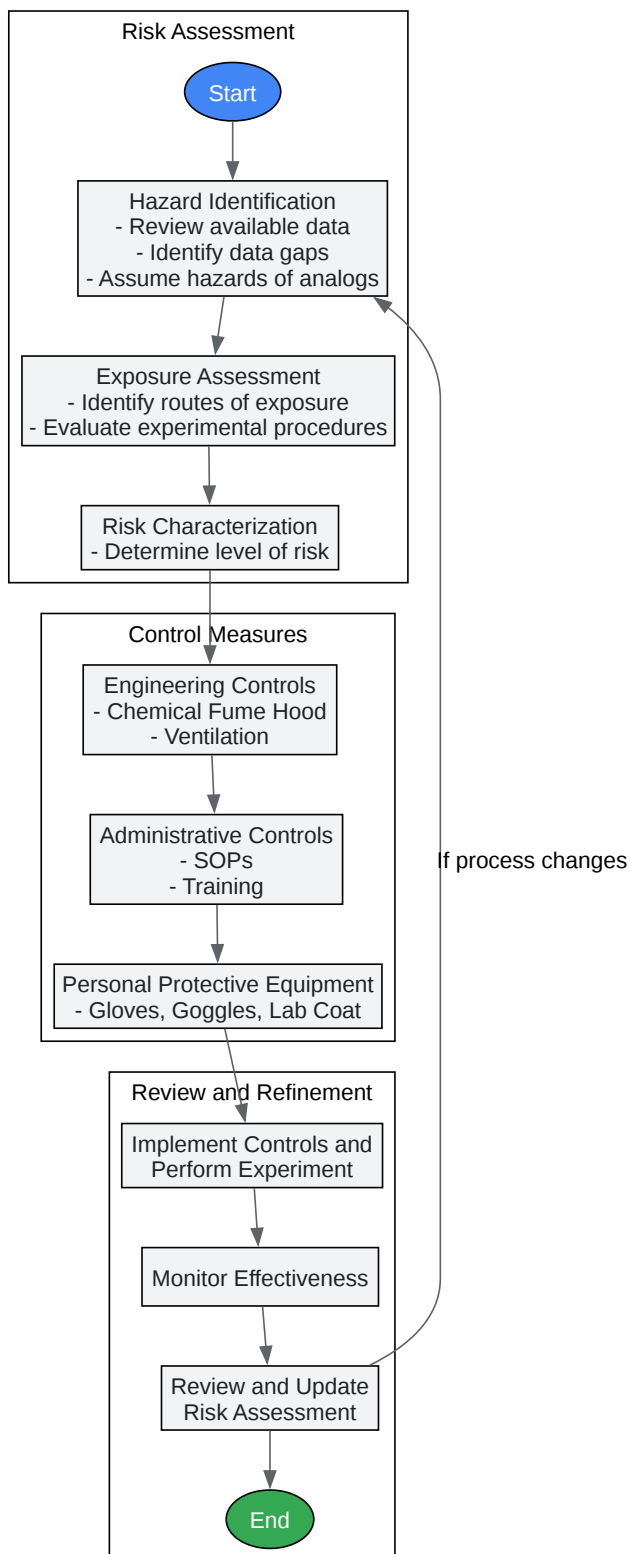
Protocol:

- Spills:
 - Evacuate the immediate area.
 - If the spill is large or in a poorly ventilated area, contact the institution's emergency response team.
 - For small spills within a chemical fume hood, use an inert absorbent material (e.g., vermiculite, sand) to contain the spill.
 - Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
 - Decontaminate the spill area.
- Fire:
 - In case of a small fire, use a dry chemical, carbon dioxide, or alcohol-resistant foam extinguisher.[9]
 - Do not use water, as it may spread the fire.[8]
 - For larger fires, evacuate the area and activate the fire alarm.
- Personnel Exposure:
 - Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.[9]
 - Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[9]
 - Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[3]

- Ingestion: Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[3]

Visualizations

Risk Assessment and Control Workflow for 2-Bromo-1-methylcyclohexanol

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Caption: Risk assessment workflow for handling chemicals with limited safety data.

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